

# Centbuclidine antihistaminic and anti-allergic properties

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## Compound Focus: Centbuclidine

CAS No.: 82636-28-0

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## Centbuclidine's Documentated Pharmacological Profile

**Centbuclidine** (4-N-butylamino-1,2,3,4-tetrahydroacridine hydrochloride) is documented in scientific literature as a local anesthetic with the following characteristics:

- **Chemical Class:** A non-ester, non-amide group local anesthetic, specifically a quinoline derivative [1] [2].
- **Primary Use:** Studied for use in dental extractions, ophthalmic surface anesthesia, and subarachnoid block [3] [1] [2].
- **Key Findings:** Research shows it is more potent and has a longer duration of action compared to lignocaine [1] [2]. Studies have also evaluated and found it to be non-genotoxic in mice [4].

The search results do not contain any studies, data, or protocols linking **centbuclidine** to histamine receptor antagonism or anti-allergic mechanisms.

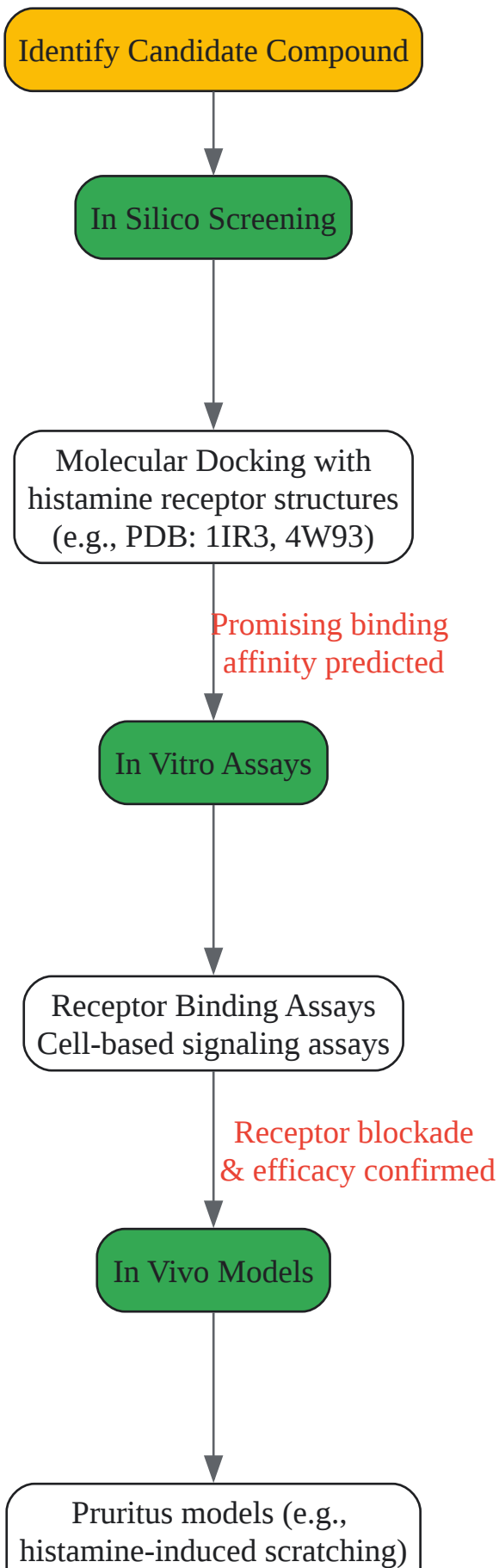
## Researching Antihistaminic Mechanisms

While **centbuclidine** itself is not an antihistamine, research into antihistaminic and anti-allergic properties is a complex field. For background, the core mechanism involves the blockade of histamine receptors, of which there are four known types (H1 to H4) [5].

## Comparative Table of Histamine Receptors

Receptor	Primary Signaling Pathway	Key Cell/Tissue Locations	Main Physiological Roles
H1R	Gαq, ↑ phospholipase C, ↑ calcium mobilization [5]	Neurons, smooth muscle, endothelial cells [5]	Allergic symptoms, pruritus, wakefulness [5]
H2R	Gαs, ↑ cyclic AMP [5]	Gastric parietal cells, others [5]	Gastric acid secretion [5]
H3R	Gαi/o, ↓ cyclic AMP, ↑ calcium mobilization [5]	Central nervous system (presynaptic) [5]	Neurotransmitter autoreceptor [5]
H4R	Gαi/o, ↑ intracellular calcium [5]	Immune cells (eosinophils, etc.) [5]	Inflammation, pruritus [5]

The following diagram illustrates the general workflow for the preclinical evaluation of a compound's potential antihistaminic activity, which would be applicable to any new chemical entity under investigation.



## Anaphylaxis models

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## References

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